

# Application Notes: Dihexyl Sebacate for Low-Temperature Environments

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## Compound of Interest

Compound Name: *Dihexyl sebacate*

Cat. No.: *B1617648*

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## Introduction: The Challenge of Low-Temperature Performance and the Role of Dihexyl Sebacate

In numerous advanced applications, from aerospace and automotive engineering to specialty polymers and pharmaceutical formulations, the performance and integrity of materials at low temperatures are critical. As temperatures drop, materials like polymers and lubricants can undergo significant changes: polymers become brittle and prone to fracture, while lubricants thicken, impeding mechanical movement and efficiency. Addressing these challenges requires specialized formulation strategies and high-performance chemical components.

**Dihexyl sebacate**, also known as di(2-ethylhexyl) sebacate (DEHS) or dioctyl sebacate (DOS), is a high-performance diester of sebacic acid and 2-ethylhexanol.<sup>[1]</sup> It is a colorless, oily liquid recognized for its exceptional ability to impart flexibility and maintain fluidity in various systems exposed to cold environments.<sup>[2][3]</sup> Its molecular structure provides a unique combination of low volatility, high plasticizing efficiency, excellent thermal stability, and superior cold-resistance, making it an indispensable tool for formulators.<sup>[4][5][6]</sup>

This technical guide provides an in-depth exploration of **dihexyl sebacate**'s properties and its application in low-temperature environments. We will delve into its fundamental performance characteristics and provide detailed, validated protocols for its use as both a polymer plasticizer and a synthetic lubricant base stock. Furthermore, we will discuss its safety profile and

potential applications for drug development, where maintaining formulation stability and performance under refrigerated conditions is paramount.

## Part 1: Fundamental Properties and Low-Temperature Performance

The efficacy of **dihexyl sebacate** in cold environments stems directly from its intrinsic physical and chemical properties. As a plasticizer, its mechanism involves inserting its molecules between polymer chains, disrupting polymer-polymer interactions and increasing intermolecular space. This added "free volume" lowers the material's glass transition temperature (Tg), the point at which it transitions from a rigid, glassy state to a more flexible, rubbery state.<sup>[2]</sup> This is crucial for maintaining pliability and preventing fracture at sub-zero temperatures.

In lubrication, its branched ester structure and low melting point ensure it remains a fluid liquid with stable viscosity at temperatures where conventional mineral oils would solidify.<sup>[6][7]</sup> This characteristic is vital for equipment operating in cold climates or at high altitudes.<sup>[7]</sup>

The key physical and thermal properties of **dihexyl sebacate** are summarized below.

Table 1: Key Physical and Thermal Properties of **Dihexyl Sebacate**

Property	Typical Value	Significance in Low-Temperature Applications	Reference(s)
Appearance	Colorless to pale yellow oily liquid	Indicates purity; ensures no interference with final product color.	[3][5][8]
CAS Number	122-62-3	Unique identifier for the chemical substance.	[1][3][9]
Molecular Formula	C <sub>26</sub> H <sub>50</sub> O <sub>4</sub>	Defines the chemical composition.	[9]
Molecular Weight	426.68 g/mol	Influences volatility, viscosity, and compatibility.	[9]
Pour Point / Melting Point	≤ -55°C to -62°C	The lowest temperature at which the liquid will flow. A very low pour point is the primary indicator of its suitability for extreme cold.	[1][9][10][11]
Brittle Point (in PVC)	-56°C	The temperature at which a plasticized polymer fractures upon impact. Demonstrates its effectiveness as a low-temperature plasticizer.	[12]
Flash Point (Open Cup)	≥ 205°C to 215°C	High flash point indicates low flammability and low volatility, ensuring	[9][10][13]

Property	Typical Value	Significance in Low-Temperature Applications	Reference(s)
		stability during high-temperature processing and long-term use.	
Density (20°C)	0.913 – 0.917 g/cm <sup>3</sup>	Important for formulation calculations and quality control.	[5][9][11]
Kinematic Viscosity (40°C)	9.5 – 13.5 mm <sup>2</sup> /s (cSt)	A measure of the fluid's resistance to flow under gravity.	[10][11]
Kinematic Viscosity (100°C)	~3.20 mm <sup>2</sup> /s (cSt)	Viscosity at a higher temperature, used to calculate the Viscosity Index.	[11]
Viscosity Index	~150	An empirical number indicating the effect of temperature change on viscosity. A high VI signifies a smaller change in viscosity over a wide temperature range.	[11][14]

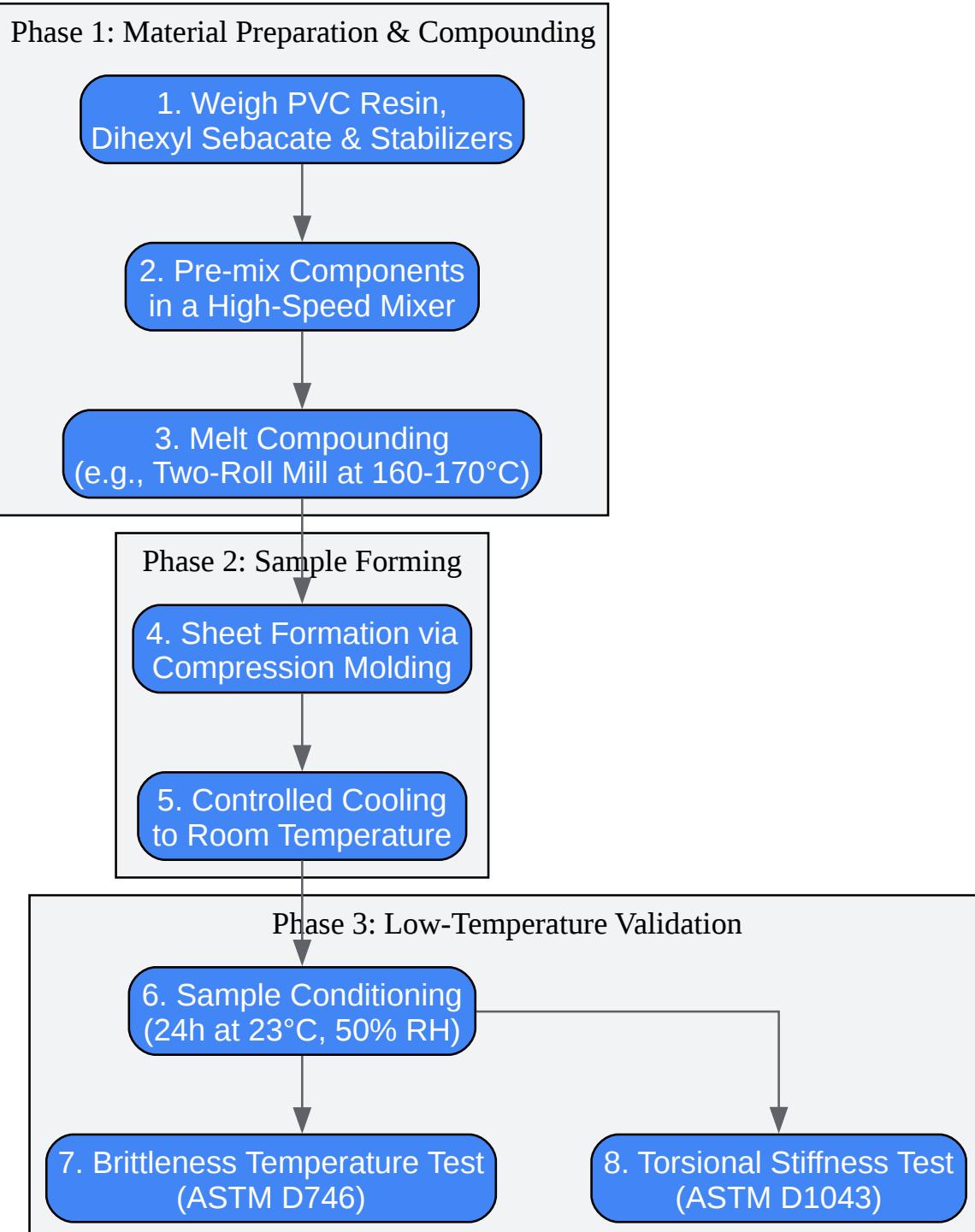
| Solubility | Insoluble in water; soluble in organic solvents | Dictates its compatibility with other formulation components. ||[3][9] |

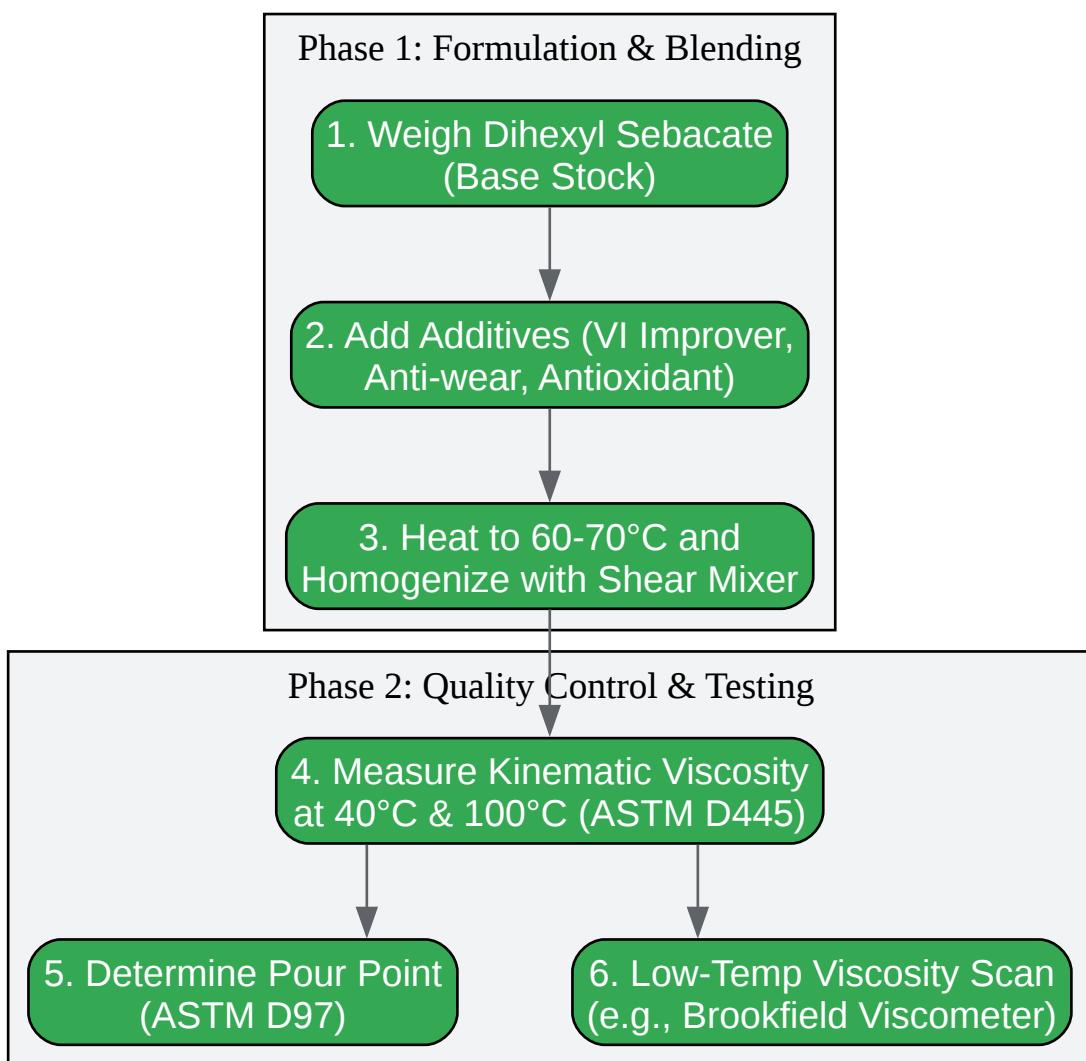
## Part 2: Application Protocol: Enhancing Low-Temperature Flexibility of Polymers Rationale and Application Overview

Polymers such as polyvinyl chloride (PVC) and synthetic rubbers (e.g., neoprene, nitrile rubber) are inherently rigid at low temperatures.[\[15\]](#)[\[16\]](#) The incorporation of **dihexyl sebacate** is a field-proven method to extend their operational temperature range significantly. It is particularly effective in applications like cold-resistant wire and cable sheathing, outdoor artificial leather, and automotive seals that must remain flexible and durable in harsh winter conditions.[\[5\]](#)

This protocol provides a standardized method for incorporating **dihexyl sebacate** into a PVC matrix and validating its effect on low-temperature performance.

## Experimental Workflow for Polymer Plasticization





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Caption: Workflow for formulating a low-temperature lubricant.

## Materials and Equipment

- Chemicals:
  - **Dihexyl Sebacate** (Base Stock, >95% wt.)
  - Viscosity Index (VI) Improver (e.g., polyalkyl methacrylate)
  - Anti-wear (AW) additive (e.g., zinc dialkyldithiophosphate - ZDDP)

- Antioxidant (AO) (e.g., aminic or phenolic type)
- Equipment:
  - Beaker with heating mantle and magnetic stirrer
  - High-shear homogenizer
  - Automated Pour Point Tester (compliant with ASTM D97)
  - Cannon-Fenske or similar viscometer tubes and constant temperature baths (40°C and 100°C) (compliant with ASTM D445)
  - Rotational viscometer (e.g., Brookfield) with a low-temperature bath

## Step-by-Step Protocol

- Blending:
  - In a beaker, weigh the required amount of **dihexyl sebacate** (e.g., 95g for a 100g batch).
  - Begin gentle heating and stirring, bringing the temperature to 60-70°C.
  - Expertise: This temperature is high enough to ensure the additives dissolve completely but low enough to prevent their thermal degradation.
  - Sequentially add the pre-weighed additives (e.g., 3% VI improver, 1% AW, 1% AO) to the vortex of the stirring base stock.
  - Once all additives are incorporated, use a high-shear homogenizer for 15-20 minutes to ensure a stable, homogeneous blend.
- Validation and Testing:
  - Pour Point (ASTM D97): This is the most critical test for a low-temperature lubricant. The blended oil is cooled at a specified rate and examined at 3°C intervals for flow. The pour point is the lowest temperature at which movement is still observed.

- Trustworthiness: A successful formulation will have a pour point close to that of the pure **dihexyl sebacate** base stock, confirming that the additives have not negatively impacted its primary low-temperature characteristic.
- Kinematic Viscosity (ASTM D445): Measure the viscosity at 40°C and 100°C. These values are used to calculate the Viscosity Index (VI), which quantifies the lubricant's viscosity stability with temperature. A high VI is desirable.
- Low-Temperature Viscosity: Using a rotational viscometer, measure the dynamic viscosity at progressively lower temperatures (e.g., 0°C, -10°C, -20°C, -30°C, -40°C) to create a viscosity-temperature curve. This data is crucial for predicting performance in real-world applications like cold engine starts.

## Part 4: Considerations for Drug Development Professionals

While **dihexyl sebacate** is not primarily known as a pharmaceutical excipient, its properties present potential opportunities, particularly for topical and transdermal drug delivery systems that may be stored under refrigeration or require flexibility.

- Biocompatibility and Safety: **Dihexyl sebacate** exhibits a low toxicity profile. The acute oral LD50 in rats is very high, and it is not considered a skin irritant in most studies. [17][18] [19] This favorable safety profile is a prerequisite for consideration in pharmaceutical or cosmetic applications. [20] Furthermore, it is compliant with FDA regulations for use in food contact materials, which can streamline the risk assessment process for certain types of drug applications. [14]
- Potential as a Formulation Excipient:
  - Emollient and Plasticizer for Patches: In transdermal patches, **dihexyl sebacate** could act as a plasticizer for the adhesive and backing layers, ensuring the patch remains pliable and conforms to the skin even when cold. Its emollient properties can also improve skin feel. [21][22][23]
  - \* Solvent and Penetration Enhancer: As an ester, it can function as a solvent for certain active pharmaceutical ingredients (APIs) in topical creams, lotions, and ointments. Its miscibility with oils and other organic compounds allows it to be easily incorporated into complex formulations. [3][23]
  - \* Cold Chain Stability: For biologic drugs or

other formulations requiring cold chain storage, **dihexyl sebacate** could be used as a non-aqueous component to prevent phase separation or crystallization of other excipients at low temperatures, thereby enhancing product stability and shelf-life.

## Part 5: Safety and Handling

**Dihexyl sebacate** is a stable, combustible liquid with low volatility. [24] While it is not classified as a hazardous substance under most regulations, standard laboratory and industrial hygiene practices should be followed. [25][26]\* Use in a well-ventilated area. [13]\* Wear protective gloves (e.g., PVC or nitrile) and safety glasses to avoid prolonged skin or eye contact. [13][26]\* Store in tightly sealed containers in a cool, dry place away from strong oxidizing agents. [8] [25]\* In case of a spill, absorb with an inert material and dispose of it according to local regulations.

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